Technical Monograph: 2'-Chloro-3-(1,3-dioxan-2-yl)propiophenone

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Compound of Interest	
Compound Name:	*2'-Chloro-3-(1,3-dioxan-2-yl)propiophenone*
CAS No.:	*898785-82-5*
Cat. No.:	*B3024468*

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High-Purity Intermediate for Aryl-Keto Functionalization[1]

Executive Summary & Chemical Identity[1][2][3][4]

2'-Chloro-3-(1,3-dioxan-2-yl)propiophenone (CAS: 898785-82-5) is a specialized organic intermediate acting as a masked equivalent of 4-(2-chlorophenyl)-4-oxobutanal.[1] Structurally, it features an ortho-chlorinated phenyl ring linked to a ketone, with a terminal aldehyde protected as a 1,3-dioxane acetal.[1]

This compound is a critical building block in medicinal chemistry, particularly for the synthesis of Central Nervous System (CNS) active agents (neuroleptics, antidepressants) where the ortho-chloro aryl moiety modulates metabolic stability and lipophilicity, while the protected aldehyde allows for controlled chain extension or reductive amination.

Chemical Data Table

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Property	Specification
CAS Number	898785-82-5
IUPAC Name	1-(2-Chlorophenyl)-3-(1,3-dioxan-2-yl)propan-1-one
Molecular Formula	$C_{13}H_{15}ClO_3$
Molecular Weight	254.71 g/mol
Appearance	Pale yellow to colorless viscous oil (tends to crystallize at low temps)
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Key Functional Groups	Aryl Chloride (Ortho), Ketone, Cyclic Acetal (1,3-Dioxane)

Structural Analysis & Reactivity Logic

The utility of this molecule lies in its bifunctional electrophilicity.[1] It contains two electrophilic centers with distinct reactivity profiles, allowing for sequential functionalization.[1]

Reactivity Map (Graphviz)

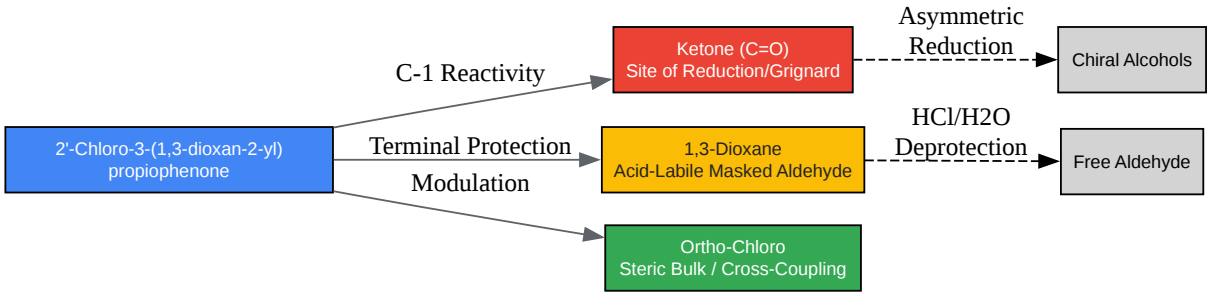

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Figure 1: Functional group analysis highlighting the three distinct reactive zones: the ketone core, the acetal tail, and the halogenated head.

Synthesis Protocol (Self-Validating)

While various routes exist, the most robust laboratory-scale synthesis involves the Grignard addition to a Weinreb amide or Nitrile equivalent of the dioxane side chain.[1] This method ensures regiospecificity at the ortho position, which is difficult to achieve via Friedel-Crafts acylation due to steric hindrance.[1]

Route: Grignard Coupling (Ortho-Specific)[1]

Reaction Logic:

- Nucleophile Generation:In situ generation of 2-chlorophenylmagnesium bromide.[1]
- Electrophile:N-methoxy-N-methyl-3-(1,3-dioxan-2-yl)propanamide (Weinreb Amide).[1]
- Mechanism: The Weinreb amide prevents over-addition, stopping cleanly at the ketone stage.[1]

Step-by-Step Methodology

Reagents:

- 2-Bromochlorobenzene (1.0 eq)[1]
- Magnesium turnings (1.1 eq)[1]
- N-methoxy-N-methyl-3-(1,3-dioxan-2-yl)propanamide (1.0 eq)[1]
- THF (Anhydrous)[1]
- Iodine (catalytic crystal)

Protocol:

- Grignard Formation:

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- In a flame-dried 3-neck flask under Argon, activate Mg turnings with a crystal of Iodine.
- Add 10% of the 2-bromochlorobenzene solution in THF.[1] Heat gently to initiate (color change: brown to colorless).
- Dropwise add the remaining bromide solution, maintaining a gentle reflux.[1] Stir for 1 hour at reflux to ensure complete formation of 2-chlorophenylmagnesium bromide.

- Coupling:
  - Cool the Grignard solution to 0°C.
  - Dissolve the Weinreb amide in anhydrous THF and add dropwise to the Grignard reagent over 30 minutes.
  - Critical Control Point: Maintain temperature < 5°C to prevent side reactions.[1]
  - Allow to warm to Room Temperature (RT) and stir for 4 hours.
- Quench & Workup:
  - Cool to 0°C. Quench with saturated NH_4Cl solution (pH ~7). Do not use HCl, as it will deprotect the dioxane.
  - Extract with Ethyl Acetate (3x).[1] Wash organics with Brine.[1]
  - Dry over Na_2SO_4 and concentrate in vacuo.
- Purification:
  - Flash Column Chromatography (Hexane/EtOAc gradient).[1]
  - Target Yield: 75-85%.

Synthesis Workflow Diagram

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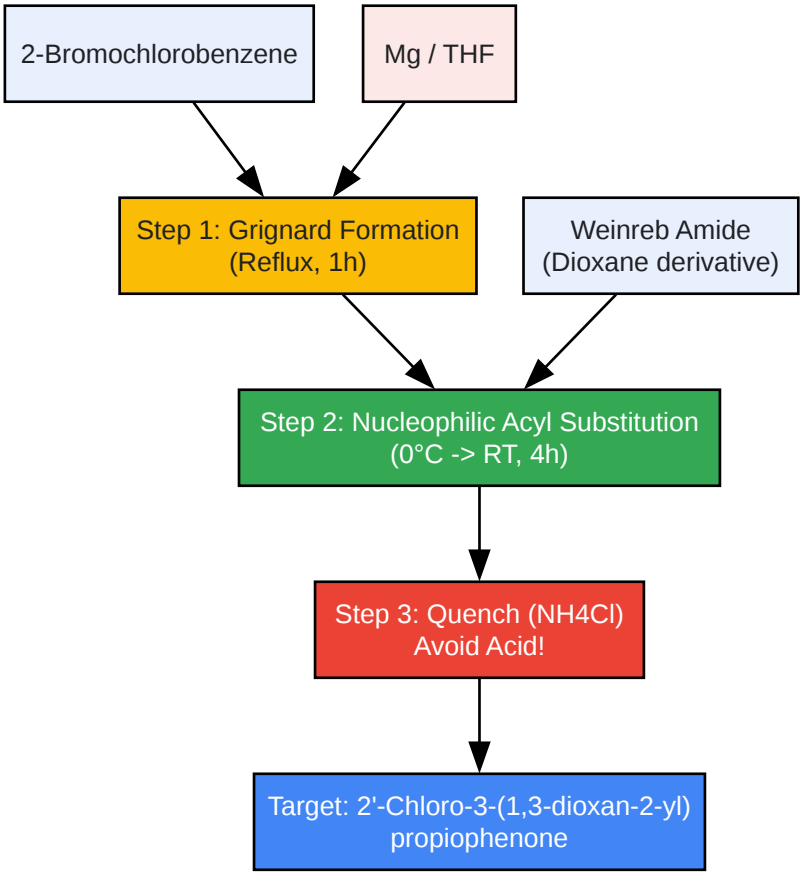

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Figure 2: Grignard-mediated synthesis route utilizing Weinreb amide chemistry to prevent over-alkylation.

Applications in Drug Development[1][7]

This intermediate is primarily used to synthesize aryl-piperazine based antipsychotics and antidepressants.[1] The general strategy involves deprotecting the acetal to an aldehyde, followed by reductive amination.[1]

Mechanism of Action (Synthetic)

- Deprotection: Treatment with dilute HCl/Acetone removes the dioxane, revealing the aldehyde.[1]
- Reductive Amination: The aldehyde reacts with a secondary amine (e.g., N-phenylpiperazine) and a reducing agent ($NaBH(OAc)_3$) to form the final drug scaffold.[1]

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Case Study: Generic CNS Scaffold Construction

The ortho-chloro substitution pattern mimics the pharmacophore found in drugs like Trazodone (though Trazodone uses a chlorophenylpiperazine, the linker logic is similar) and Iloperidone precursors.[1]

Protocol for Downstream Application (Reductive Amination):

- Deprotection: Dissolve **2'-Chloro-3-(1,3-dioxan-2-yl)propiophenone** in Acetone/2N HCl (10:1). Stir at RT for 2 hours. Monitor by TLC (disappearance of acetal).[1]
- Neutralization: Neutralize with $NaHCO_3$, extract DCM. (Intermediate: 4-(2-chlorophenyl)-4-oxobutanal).[1]
- Amination:
  - Mix crude aldehyde with 1-(2,3-dichlorophenyl)piperazine (1.0 eq) in DCE.
  - Add $NaBH(OAc)_3$ (1.5 eq).[1]
  - Stir 12h.
  - Result: A tricyclic-linker pharmacophore common in serotonin/dopamine modulators.[1]

Application Pathway Diagram



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Figure 3: The standard "Deprotect-Connect" workflow used in pharmaceutical synthesis.

Quality Control & Handling

Analytical Standards

- H-NMR ($CDCl_3$): Look for the characteristic dioxane protons (multiplets at 3.7-4.1 ppm) and the acetal methine proton (triplet at ~4.8-5.0 ppm).[1] The aromatic region will show the

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specific ortho-substitution pattern (7.3-7.6 ppm range).[1]

- Mass Spectrometry: M+ peak at 254/256 (3:1 ratio due to Cl isotope).[1]

Stability

- Acid Sensitivity: Highly sensitive to acidic moisture.[1] Store in sealed containers over desiccants.
- Thermal: Stable up to 150°C, but prolonged heating may cause acetal migration or hydrolysis if moisture is present.[1]

References

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